

Physical properties of 3-hydroxy-2H-pyran-2-one (melting point, solubility)

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Compound of Interest

Compound Name: 3-hydroxy-2H-pyran-2-one

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Physical Properties of 3-hydroxy-2H-pyran-2-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-hydroxy-2H-pyran-2-one**, a versatile organic compound with applications in the pharmaceutical and fine chemical industries.^[1] This document details its melting point and solubility characteristics, outlines standardized experimental protocols for their determination, and presents logical workflows for its synthesis and characterization.

Core Physical Properties

3-hydroxy-2H-pyran-2-one is a pyranone derivative that exists as a solid at room temperature.^{[2][3]} Its physical characteristics are crucial for its handling, formulation, and application in various chemical processes.

Data Presentation

The quantitative physical properties of **3-hydroxy-2H-pyran-2-one** are summarized in the tables below for easy reference and comparison.

Table 1: Melting Point of **3-hydroxy-2H-pyran-2-one**

Property	Reported Value (°C)	Citations
Melting Point	92 - 94	[2] [4] [5] [6] [7] [8]

Table 2: Solubility of **3-hydroxy-2H-pyran-2-one**

Solvent	Solubility	Citations
Water	43.1 g/L (at 0 °C)	[3] [4] [9]
Chloroform	Slightly Soluble	[3] [4] [9]
Methanol	Slightly Soluble	[3] [4] [9]
Ethanol	Soluble	[5] [10]
Ether	Soluble	[4]

Note: An estimated water solubility of 988.2 g/L at 25 °C has also been reported, but the lower value is more frequently cited.[\[5\]](#)[\[7\]](#)[\[10\]](#)

Experimental Protocols

The following sections describe detailed methodologies for the determination of the melting point and solubility of **3-hydroxy-2H-pyran-2-one**. These are standardized procedures widely used in organic chemistry.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity and is typically reported as a range.[\[4\]](#) A pure compound will have a sharp melting point range of 0.5-1.0 °C, while impurities will lower and broaden this range.[\[4\]](#)[\[8\]](#)

Protocol:

- Sample Preparation: A small amount of dry **3-hydroxy-2H-pyran-2-one** is finely crushed into a powder.[\[2\]](#)

- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.[\[6\]](#)[\[7\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.[\[8\]](#)
- **Heating:** The sample is heated, initially at a faster rate to approach the anticipated melting point, and then the heating rate is slowed to 1-2 °C per minute about 15 °C below the expected melting point.[\[6\]](#)
- **Observation and Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[6\]](#)

Solubility Determination

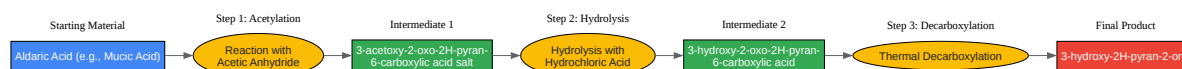
Solubility is determined by adding a solute to a solvent until a saturated solution is formed.

Protocol:

- **Sample Preparation:** A known mass of **3-hydroxy-2H-pyran-2-one** is weighed out.
- **Solvent Addition:** A measured volume of the desired solvent (e.g., water, ethanol) is added to a test tube containing the sample.[\[11\]](#)
- **Mixing:** The mixture is vigorously shaken to facilitate dissolution.[\[11\]](#)
- **Observation:** The mixture is observed to see if the solid completely dissolves. If it does, more solute is added in known increments until a saturated solution with excess solid is formed.
- **Quantification:** For quantitative analysis, a known volume of the saturated supernatant is carefully removed and the solvent is evaporated to determine the mass of the dissolved solid.

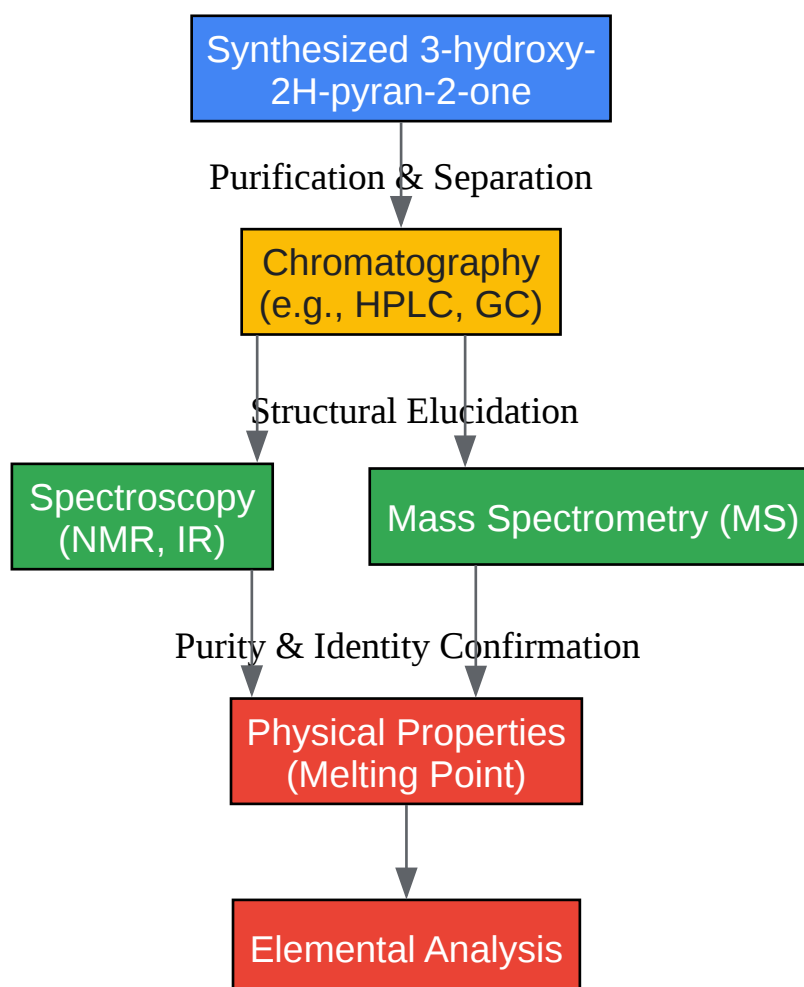
Visualized Workflows

The following diagrams, generated using the DOT language, illustrate key processes related to **3-hydroxy-2H-pyran-2-one**.



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Caption: Synthesis workflow of **3-hydroxy-2H-pyran-2-one** from aldaric acid.[5]



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Caption: Analytical workflow for the characterization of small organic molecules.[9][10][12]

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